

In-Depth Technical Guide: (S)-tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate*

Cat. No.: B123314

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CAS Number: 132945-75-6

A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides a detailed exploration of (S)-**tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate**, a chiral pyrrolidine derivative crucial for the synthesis of complex nitrogen-containing molecules in pharmaceutical research and development.^[1] Its utility stems from the presence of a methanesulfonyloxy (mesyloxy) group, which serves as an excellent leaving group in nucleophilic substitution reactions.^[1] This document outlines its chemical and physical properties, a detailed synthesis protocol, an exemplary experimental procedure for its application in nucleophilic substitution, and its safety profile.

Chemical and Physical Properties

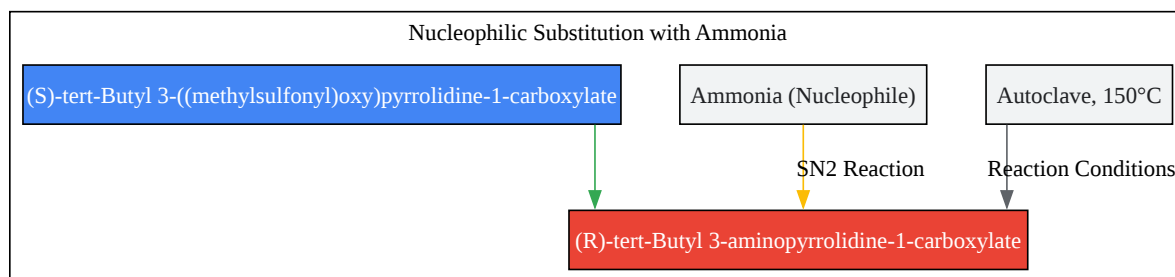
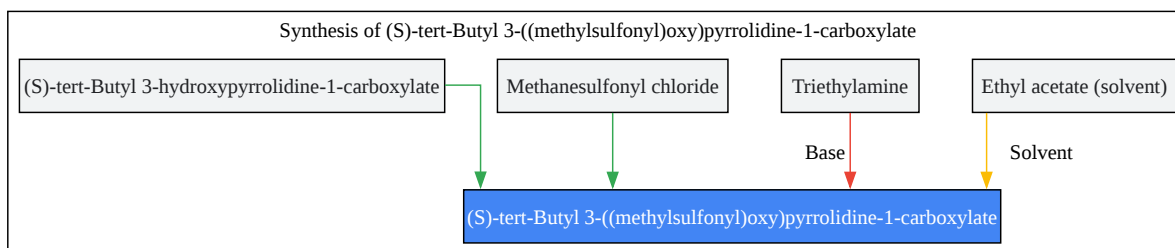
(S)-**tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate** is a white to off-white solid. Below is a summary of its key properties:

Property	Value	Source
CAS Number	132945-75-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₉ NO ₅ S	[1] [2]
Molecular Weight	265.33 g/mol	[1] [2]
Appearance	White to off-white solid	Vendor Data
Purity	≥97%	[2]
Boiling Point (Predicted)	392.9 ± 31.0 °C	Acmech Biochemical
Density (Predicted)	1.25 ± 0.1 g/cm ³	Acmech Biochemical
pKa (Predicted)	-3.65 ± 0.40	Acros Pharmatech
Storage	2-8°C, sealed in a dry, well-ventilated area	[3]

Synthesis of (S)-tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate

The synthesis of the title compound is typically achieved through the mesylation of the corresponding alcohol, (S)-tert-butyl 3-hydroxypyrrolidine-1-carboxylate.

Synthesis Pathway



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References

- 1. (S)-tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate | 132945-75-6 | Benchchem [benchchem.com]
- 2. 141699-57-2|tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 3. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: (S)-tert-Butyl 3-((methylsulfonyl)oxy)pyrrolidine-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123314#tert-butyl-3-methylsulfonyl-oxy-pyrrolidine-1-carboxylate-cas-number>]

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